

Overcoming low capture rates in pheromone traps for Sesiidae moths.

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Compound of Interest

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Technical Support Center: Optimizing Sesiidae Phoromone Trapping

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and pest management professionals in overcoming low capture rates in pheromone traps for Sesiidae moths (clearwing moths).

Troubleshooting Guide

Low capture rates can be attributed to a variety of factors, from lure composition to trap placement and environmental conditions. This guide addresses common issues in a question-and-answer format to help you diagnose and resolve problems with your trapping experiments.

Issue: My traps are catching few or no Sesiidae moths.

Initial Troubleshooting Steps:

- Verify the Pheromone Lure:
 - Is it the correct pheromone for your target species? Sesiidae pheromones are often species-specific blends of different chemical compounds in precise ratios.[1][2] Using a lure for a different species will likely result in zero captures.[3]

- Is the lure fresh and stored correctly? Pheromone lures should be stored in a cool, dark place, preferably frozen at -20°C when not in use for extended periods, to maintain their efficacy for years.[4] Avoid cross-contamination by storing lures for different species separately.[5]
- Has the lure expired? Lures have a limited field life and should be replaced according to the manufacturer's instructions, typically every few weeks.[6][7]
- Check Trap Placement and Density:
 - Are the traps at the correct height? Trap height can significantly impact capture rates. For many Sesiidae species, a height of 1-1.5 meters is recommended.[4] However, for species that inhabit taller trees, traps may need to be placed in the upper third of the canopy.[8] Some studies have found higher catches at heights greater than 6 meters for certain species.[6]
 - Is the trap placement appropriate for the habitat? Traps should be placed in areas where the target moths are likely to be active, such as near host plants.[4] Ensure the trap entrance is clear of foliage to allow for unimpeded airflow and moth entry.[7][8]
 - Is the trap density optimal? Placing traps too close together (less than 0.8-1 meter apart) can cause interference between pheromone plumes.[4] For monitoring in orchards, a density of one trap per 2.5 acres has been suggested for some moth species.[8] When monitoring multiple species, keep traps at least 5 meters apart.[7]
- Evaluate Trap Design and Color:
 - Are you using an effective trap type? Common trap types for Sesiidae include delta, bucket, and funnel traps.[1][6][9] The effectiveness of a particular trap design can vary by species.[9] For instance, bucket traps caught significantly more *Synanthedon bicingulata* than delta traps.[1][9]
 - Is the trap color attractive to your target species? Trap color can influence capture rates. Yellow is often an attractive color for many Sesiidae species.[1][10] Studies have shown that solid yellow delta traps were more attractive to *Synanthedon tipuliformis* than several other colors.[10] Similarly, yellow bucket traps attracted more *S. bicingulata* males.[1]

- Consider Environmental Factors:
 - Is the weather suitable for moth flight? Sesiidae are typically active on warm, sunny days with light wind.[\[4\]](#)[\[5\]](#) Strong winds, rain, and low temperatures can all reduce moth activity and, consequently, trap captures.[\[11\]](#)
 - Are you trapping at the right time of day and year? The daily flight activity is species-specific, with some active in the morning and others in the afternoon or evening.[\[4\]](#) Ensure your trapping period aligns with the known flight season of the target species in your region.

Frequently Asked Questions (FAQs)

Q1: How can I determine the optimal pheromone blend for my target Sesiidae species?

A1: The optimal pheromone blend is often species-specific and may require a review of existing literature for identified sex attractants. For example, the optimal ratio for *Synanthedon bicingulata* was found to be approximately 4.3:5.7 of E3,Z13-18:OAc and Z3,Z13-18:OAc.[\[1\]](#) For a newly studied species, field screening of various compounds and ratios may be necessary.[\[2\]](#)

Q2: Does the pheromone loading dose in the lure matter?

A2: Yes, the pheromone loading dose can significantly affect capture rates. Generally, an increase in pheromone loading leads to a higher trap catch.[\[10\]](#) However, there can be an optimal range, and excessively high concentrations do not always result in proportionally higher captures.

Q3: What type of trap is best for Sesiidae moths?

A3: The best trap type can vary depending on the specific Sesiidae species. Delta, bucket (or funnel), and wing traps are commonly used.[\[1\]](#)[\[6\]](#)[\[9\]](#) For *Synanthedon bicingulata*, bucket traps were found to be superior to delta traps.[\[1\]](#)[\[9\]](#) It is advisable to consult literature specific to your target species or conduct a preliminary experiment comparing different trap types.

Q4: How important is trap color?

A4: Trap color can be a critical factor in trap performance.[9] For many day-flying Sesiidae, yellow appears to be a highly attractive color.[1][10] For example, solid yellow delta traps were more attractive to the currant clearwing moth than red, black, blue, or white traps.[10]

Q5: What is the best way to handle and store pheromone lures?

A5: To prevent contamination and degradation, wear disposable gloves when handling lures and change them between different pheromone types.[8] Lures should be stored in their original sealed packaging in a refrigerator or freezer until use.[4] When not in use for an extended period, freezing at -20°C is recommended to preserve their attractiveness for years.[4]

Q6: How often should I check the traps and replace the lures?

A6: Traps should be checked regularly, for example, weekly, to count and remove captured moths.[7] The sticky bottoms of traps should be replaced when they become dirty or saturated with insects.[8] Pheromone lures should be replaced according to the manufacturer's recommendations, which is often every few weeks to a month.[6][7]

Q7: What environmental conditions are optimal for trapping Sesiidae?

A7: Sesiidae moths are most active in warm, sunny weather with light winds, which help to disperse the pheromone plume.[4][5] Trapping success will likely be low during cold, rainy, or very windy conditions.[11]

Data Presentation: Summary of Quantitative Data

Table 1: Effect of Trap Type on Capture of *Synanthedon bicingulata* Males

Trap Type	Mean Number of Males Caught (\pm SE)
Bucket	13.2 \pm 2.2
Delta	7.6 \pm 2.0

Source: Kwon et al. (2021)[1][9]

Table 2: Effect of Trap Color on Capture of Sesiidae Moths

Species	Trap Type	Most Attractive Color(s)	Less Attractive Colors
Synanthedon tipuliformis	Delta	Yellow, Green	Red, Black, Blue, White
Synanthedon bicingulata	Bucket	Yellow	Green, White, Blue, Black, Red

Source: Webb et al. (2012), Kwon et al. (2021)[1][10]

Experimental Protocols

Protocol 1: Evaluating the Effect of Trap Color on Sesiidae Capture Rates

Objective: To determine the most effective trap color for capturing a target Sesiidae species.

Materials:

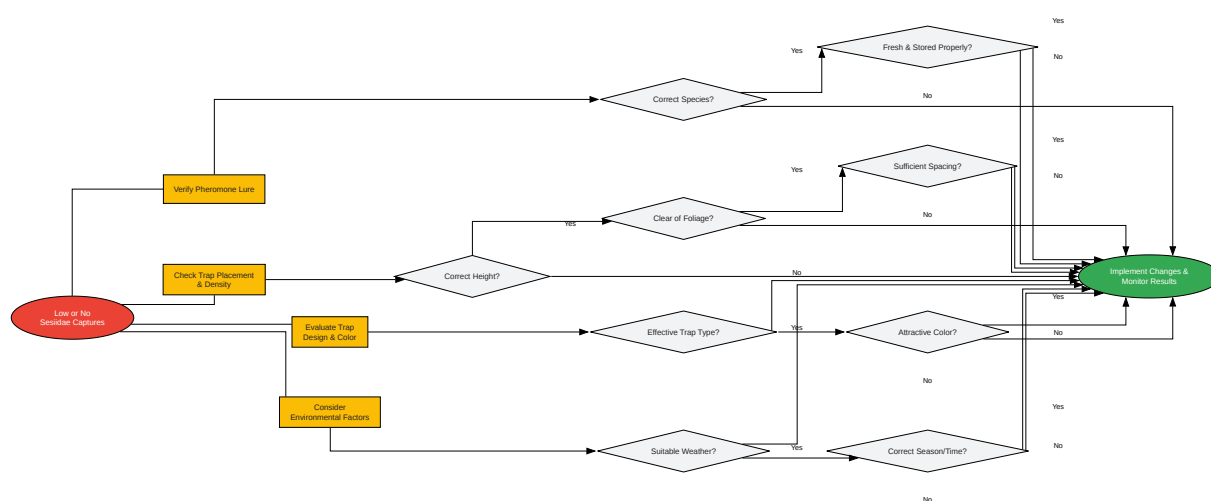
- Pheromone lures for the target Sesiidae species.
- Delta or bucket traps of various solid colors (e.g., yellow, green, red, blue, black, white).[1][10]
- Stakes or hangers for trap placement.
- Disposable gloves.
- Data collection sheets.

Methodology:

- Site Selection: Choose a study site with a known population of the target Sesiidae species and suitable habitat.
- Experimental Design: Use a randomized block design. In each block, place one trap of each color being tested. The number of blocks will depend on the size of the study area.

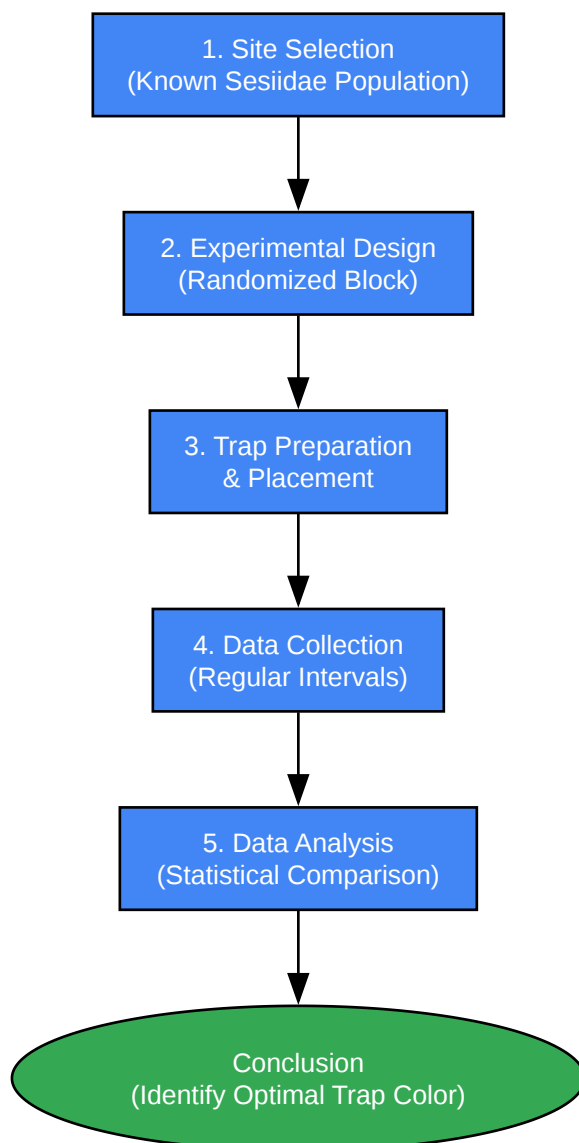
- Trap Preparation and Placement:
 - Wearing disposable gloves, place a fresh pheromone lure in each trap.
 - Hang the traps at a consistent height (e.g., 1.5 meters) from the ground or within the tree canopy, depending on the target species' behavior.[\[4\]](#)[\[8\]](#)
 - Ensure traps within a block are spaced at least 10 meters apart to avoid interference.
- Data Collection:
 - Check the traps at regular intervals (e.g., weekly) throughout the flight period of the target species.
 - Record the number of captured target moths in each trap.
 - Replace sticky liners and lures as needed.
- Data Analysis: Analyze the capture data using appropriate statistical methods (e.g., ANOVA) to determine if there are significant differences in capture rates among the different trap colors.

Visualizations



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Caption: Troubleshooting workflow for low Sesiidae moth capture rates.



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Caption: Experimental workflow for evaluating trap color effectiveness.

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